

Essential Safety and Operational Guidance for 2',6'-Dimethoxyacetophenone

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Compound of Interest

Compound Name: 2',6'-Dimethoxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2',6'-Dimethoxyacetophenone** (CAS No. 2040-04-2). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

2',6'-Dimethoxyacetophenone is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side protection or a face shield. [4] [5]	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves for short-term protection). [5]	Prevents skin contact and irritation. [1] [2] Always inspect gloves before use.
Body Protection	A fully buttoned laboratory coat. [5]	Protects against accidental skin contact with dust or spills.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is required if dust is generated or engineering controls are insufficient. [4] [5]	Prevents inhalation of dust which may cause respiratory tract irritation. [1] [2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2',6'-Dimethoxyacetophenone** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₃ [6] [7] [8]
Molecular Weight	180.20 g/mol [8]
Appearance	White to pale cream crystalline powder or solid. [7]
Melting Point	68-70 °C [6] [9]
Boiling Point	135-136 °C at 2 mmHg [6] [9]
Storage Class	11 - Combustible Solids

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

Handling and Storage:

- Engineering Controls: Handle **2',6'-Dimethoxyacetophenone** in a well-ventilated area. The use of a chemical fume hood is recommended to minimize inhalation exposure.[\[4\]](#)[\[10\]](#)
Ensure eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[4\]](#)
- Safe Handling Practices:
 - Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
 - Avoid the formation and inhalation of dust.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Spill Management:

- Evacuate: Immediately evacuate the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the spilled solid material. Avoid generating dust.[\[5\]](#)
- Collect: Place the spilled material into a suitable, labeled, and closed container for disposal.
[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Decontaminate: Thoroughly clean the spill area.

Disposal Plan:

- Waste Classification: **2',6'-Dimethoxyacetophenone** and its containers must be treated as hazardous waste.[\[11\]](#)

- Disposal Method: Dispose of the waste material in accordance with local, state, and federal regulations.[5] Do not dispose of it down the drain or with regular trash.[10] The recommended method of disposal is incineration in a licensed chemical incinerator.[10]
- Contaminated Materials: Any labware or PPE contaminated with **2',6'-Dimethoxyacetophenone** should be collected in a dedicated, labeled hazardous waste container.[10]

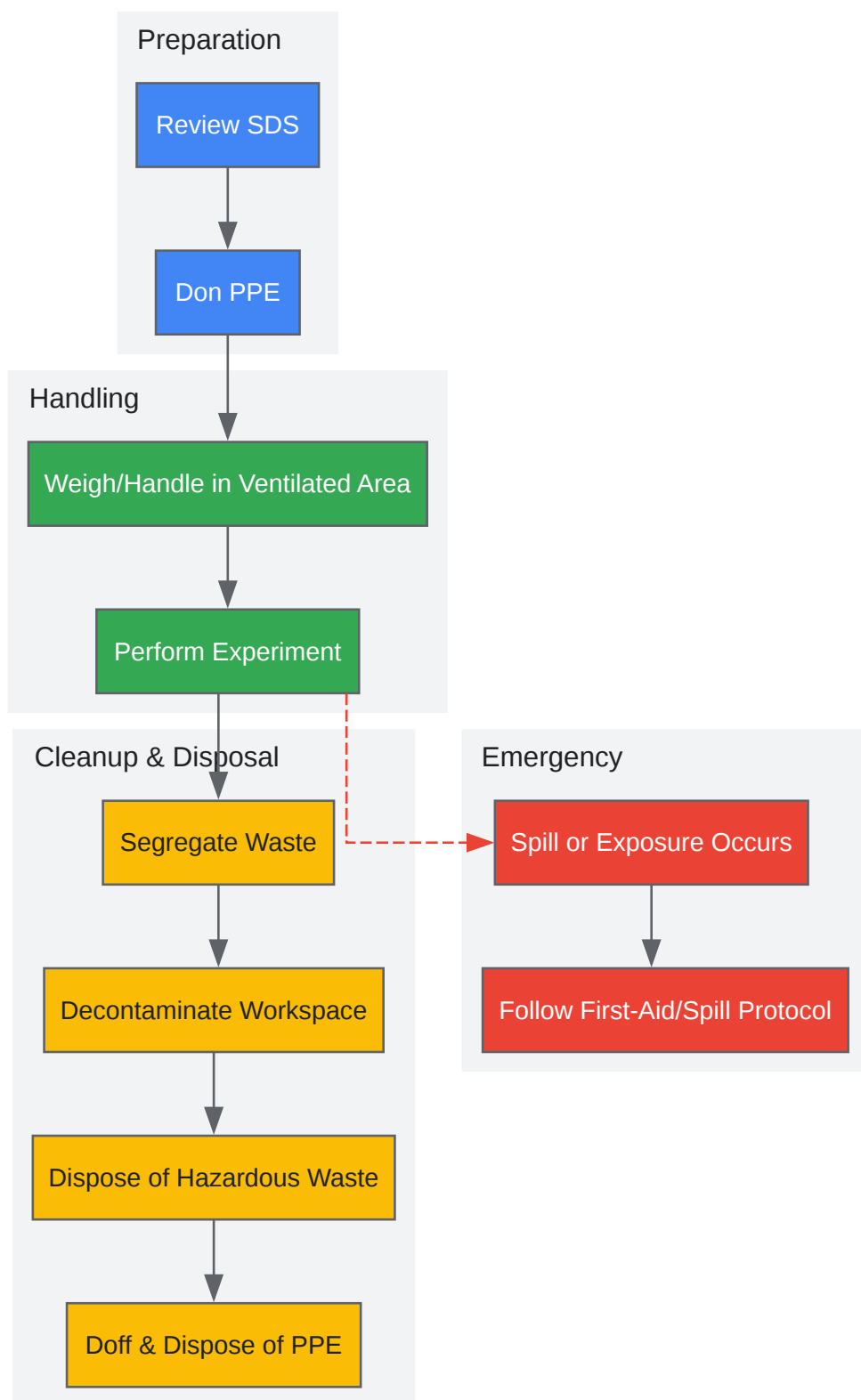
First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2][11] Seek immediate medical attention.[5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing contaminated clothing.[1][2][5] If skin irritation persists, seek medical attention.[2]
- Inhalation: Move the person to fresh air.[1][2][11] If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms persist.[4]
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water and seek immediate medical attention.[1][2][5]

Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2',6'-Dimethoxyacetophenone** from receipt to disposal.



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Caption: Workflow for handling **2',6'-Dimethoxyacetophenone**.

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